

# Spidoxamat in Combination with Other Pesticides: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Spidoxamat*

Cat. No.: *B6598133*

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## Introduction

**Spidoxamat** is a novel insecticide belonging to the tetramic acid class (IRAC Group 23), which acts by inhibiting acetyl-CoA carboxylase (ACC), a critical enzyme in lipid biosynthesis.<sup>[1]</sup> This mode of action makes it effective against a range of piercing and sucking insect pests.<sup>[2]</sup> To enhance its spectrum of activity, manage resistance, and improve overall efficacy, **Spidoxamat** is being explored in combination with other pesticides. These notes provide an overview of known combinations, experimental protocols for their evaluation, and guidance on determining tank-mix compatibility.

## Known Combinations and Efficacy

Several combinations of **Spidoxamat** with other insecticides have been identified for the control of various agricultural pests. The following tables summarize the available data on these combinations.

### Table 1: Efficacy of Spidoxamat in Combination with Abamectin

Target Pest(s)	Crop	Combination Partner	Formulation	Efficacy Data	Reference
Thrips and Mites	Roses	Abamectin	Spidoxamat 36 g/L + Abamectin 18 g/L OD	Bioefficacy trials are ongoing. Data not yet publicly available.	A 2025 MoU between ICAR-DFR and Bayer Crop Science Ltd. aims to evaluate this combination. <a href="#">[3]</a>

**Table 2: Efficacy of Spidoxamat in Combination with Flupyradifurone**

Target Pest(s)	Crop	Combination Partner	Formulation	Application Rate	Efficacy Highlights	Reference
Citricola scale (Coccus pseudomagnoliarum) and California red scale (Aonidiella aurantii)	Citrus (Navel Oranges)	Flupyradifurone	Spidoxamat + Flupyradifurone WG (22.2% AI)	296 g ai/ha (Spidoxamat: 96 g ai/ha; Flupyradifurone: 200 g ai/ha)	Significantly reduced the number of live citricola scale first-instar nymphs per leaf compared to the untreated control.	Field trial conducted at the Lindcove Research and Extension Center, Exeter, California. <a href="#">[4]</a>

**Table 3: Efficacy of Spidoxamat in Combination with Spinetoram**

Target Pest(s)	Crop	Combination Partner	Formulation	Efficacy Data	Reference
Thrips and Whitefly	Cotton	Spinetoram	Spidoxamat 9.6% + Spinetoram 12% WG	An evaluation of this combination has been noted. Specific efficacy data is not yet publicly available.	Ongoing research projects mention this combination.

## Table 4: Potential Synergistic Combinations from Patent Literature

A patent application suggests the potential for combining **Spidoxamat** with a broad range of active compounds from various IRAC groups. This indicates a wide scope for future research into synergistic combinations.

IRAC Group	Class of Compound	Potential for Synergy with Spidoxamat
5	Spinosyns	Potential for enhanced control of a broader range of pests.
6	Avermectins, Milbemycins	Potential for synergistic effects against mites and certain insect pests.
9	Pymetrozine, Flonicamid	Potential for improved control of sap-feeding insects.
15	Benzoylureas	Potential for combination to target different life stages of insects.
25	Diamides	Potential for a multi-pronged attack on insect muscle function and lipid biosynthesis.
29	Flonicamid	Potential for enhanced efficacy against sucking pests.

## Signaling Pathways and Mode of Action

### Spidoxamat's Mode of Action: Inhibition of Acetyl-CoA Carboxylase

**Spidoxamat** disrupts the lipid biosynthesis pathway in insects by inhibiting the enzyme Acetyl-CoA Carboxylase (ACC). ACC is responsible for the conversion of acetyl-CoA to malonyl-CoA, a crucial step in the formation of fatty acids. These fatty acids are essential for various biological functions, including the formation of cell membranes, energy storage, and the production of signaling molecules. By blocking this pathway, **Spidoxamat** ultimately leads to the death of the target pest.

Caption: **Spidoxamat** inhibits Acetyl-CoA Carboxylase (ACC), blocking fatty acid synthesis.

## Experimental Protocols

# Protocol 1: General Procedure for Evaluating the Efficacy of Spidoxamat Combinations against Sucking Pests in a Field Trial

This protocol provides a general framework for conducting a field trial to assess the efficacy of **Spidoxamat** in combination with other pesticides. Specific parameters should be adapted based on the target pest, crop, and local conditions.

## 1. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Appropriate for the crop, ensuring a buffer zone to prevent spray drift between plots.
- Treatments:
  - Untreated Control (water spray)
  - **Spidoxamat** alone
  - Combination Partner alone
  - **Spidoxamat** + Combination Partner (at various ratios if testing for synergy)
  - Commercial Standard

## 2. Application:

- Equipment: Calibrated sprayer (e.g., backpack sprayer for small plots, tractor-mounted for larger areas) to ensure uniform coverage.
- Timing: Based on the life stage of the target pest (e.g., crawler stage for scale insects, nymphs for aphids).
- Volume: Sufficient to achieve thorough coverage of the plant canopy.

## 3. Data Collection:

- **Pre-treatment Count:** Assess the pest population density in each plot before the first application.
- **Post-treatment Counts:** Conduct pest counts at regular intervals after application (e.g., 3, 7, 14, and 21 days after treatment). The counting method will vary with the pest (e.g., number of aphids per leaf, number of scale insects per twig).
- **Phytotoxicity:** Visually assess plants for any signs of damage (e.g., leaf burn, discoloration) at each post-treatment count.

#### 4. Data Analysis:

- **Statistical Software:** Use appropriate statistical software (e.g., R, SAS, ARM).
- **Analysis:** Perform Analysis of Variance (ANOVA) on the pest count data. Use a mean separation test (e.g., Tukey's HSD, LSD) to determine significant differences between treatments.
- **Efficacy Calculation:** Calculate the percentage of pest reduction for each treatment relative to the untreated control using a standard formula (e.g., Henderson-Tilton's formula).

Caption: Workflow for a field trial evaluating pesticide combinations.

## Protocol 2: Jar Test for Determining Physical Compatibility of Spidoxamat Tank Mixes

A jar test is a simple and effective way to determine the physical compatibility of **Spidoxamat** with other pesticides (including fungicides and herbicides) before mixing them in a spray tank.

[\[3\]](#)[\[4\]](#)[\[5\]](#)

#### 1. Materials:

- A clean, clear glass jar with a lid (quart or pint size).
- Water from the same source that will be used for spraying.
- Pipettes or measuring spoons for accurate measurement of each product.

- The pesticide formulations to be tested.
- Adjuvants, if they are to be used in the tank mix.

## 2. Procedure:

- Fill the jar halfway with water.
- Add any compatibility agents or buffers first and agitate.
- Add the pesticides one at a time, in the proper mixing order (generally, wettable powders and dry flowables first, followed by liquids and emulsifiable concentrates). Agitate the solution by shaking the jar after each addition.
- Add any adjuvants last.
- Fill the rest of the jar with water, cap it, and shake well.
- Let the jar sit for 15-30 minutes and observe for any signs of incompatibility, such as:
  - Formation of precipitates (solids settling at the bottom).
  - Flocculation (clumping of solids).
  - Phase separation (layers of oil or other components).
  - Gelling or thickening of the mixture.
- If any of these signs appear, the mixture is physically incompatible and should not be tank-mixed.

Caption: Step-by-step protocol for conducting a pesticide compatibility jar test.

## Compatibility with Fungicides and Herbicides

Currently, there is limited publicly available data specifically detailing the tank-mix compatibility of **Spidoxamat** with a wide range of commercial fungicides and herbicides. Therefore, it is

imperative to perform a jar test (as described in Protocol 2) before tank-mixing **Spidoxamat** with any new fungicide or herbicide partner.

General Guidelines for Tank Mixing:

- Always read and follow the labels of all products to be tank-mixed. The most restrictive label instructions take precedence.
- The general order for adding pesticides to a spray tank is:
  - Water-soluble bags
  - Wettable powders (WP) and water-dispersible granules (WDG)
  - Flowables (F) and suspension concentrates (SC)
  - Emulsifiable concentrates (EC)
  - Soluble liquids (SL)
  - Adjuvants
- Maintain constant agitation in the spray tank throughout the mixing and application process.

## Resistance Management

The use of **Spidoxamat** in combination with insecticides from different IRAC groups is a key strategy for resistance management.<sup>[6]</sup> By employing multiple modes of action, the selection pressure on a pest population for resistance to a single active ingredient is reduced. It is recommended to rotate **Spidoxamat** combinations with insecticides from other chemical classes to prolong its effectiveness.

## Conclusion

**Spidoxamat** holds promise as a valuable tool in integrated pest management (IPM) programs, particularly when used in combination with other pesticides. The combinations with Abamectin and Flupyradifurone are currently under investigation and have shown potential for the effective control of several key pests. Further research is needed to fully elucidate the synergistic



potential of **Spidoxamat** with a broader range of insecticides, fungicides, and herbicides. The protocols provided in these notes offer a foundation for researchers to systematically evaluate these combinations and contribute to the development of sustainable and effective pest management strategies.

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- To cite this document: BenchChem. [Spidoxamat in Combination with Other Pesticides: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6598133#spidoxamat-use-in-combination-with-other-pesticides]

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